

Personal protective equipment for handling 2-Fluoro-5-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 2-Fluoro-5-hydroxybenzaldehyde

Cat. No.: B021085

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Essential Safety and Handling Guide for 2-Fluoro-5-hydroxybenzaldehyde

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Fluoro-5-hydroxybenzaldehyde** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **2-Fluoro-5-hydroxybenzaldehyde**
- CAS Number: 103438-84-2[1]
- Molecular Formula: C₇H₅FO₂[1]

Hazard Identification and Classification

2-Fluoro-5-hydroxybenzaldehyde is classified as a hazardous substance. All personnel must be aware of the potential risks before handling.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation[1][2]
Serious Eye Irritation (Category 2A)	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation[1][2]
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation[1][2]

Personal Protective Equipment (PPE)

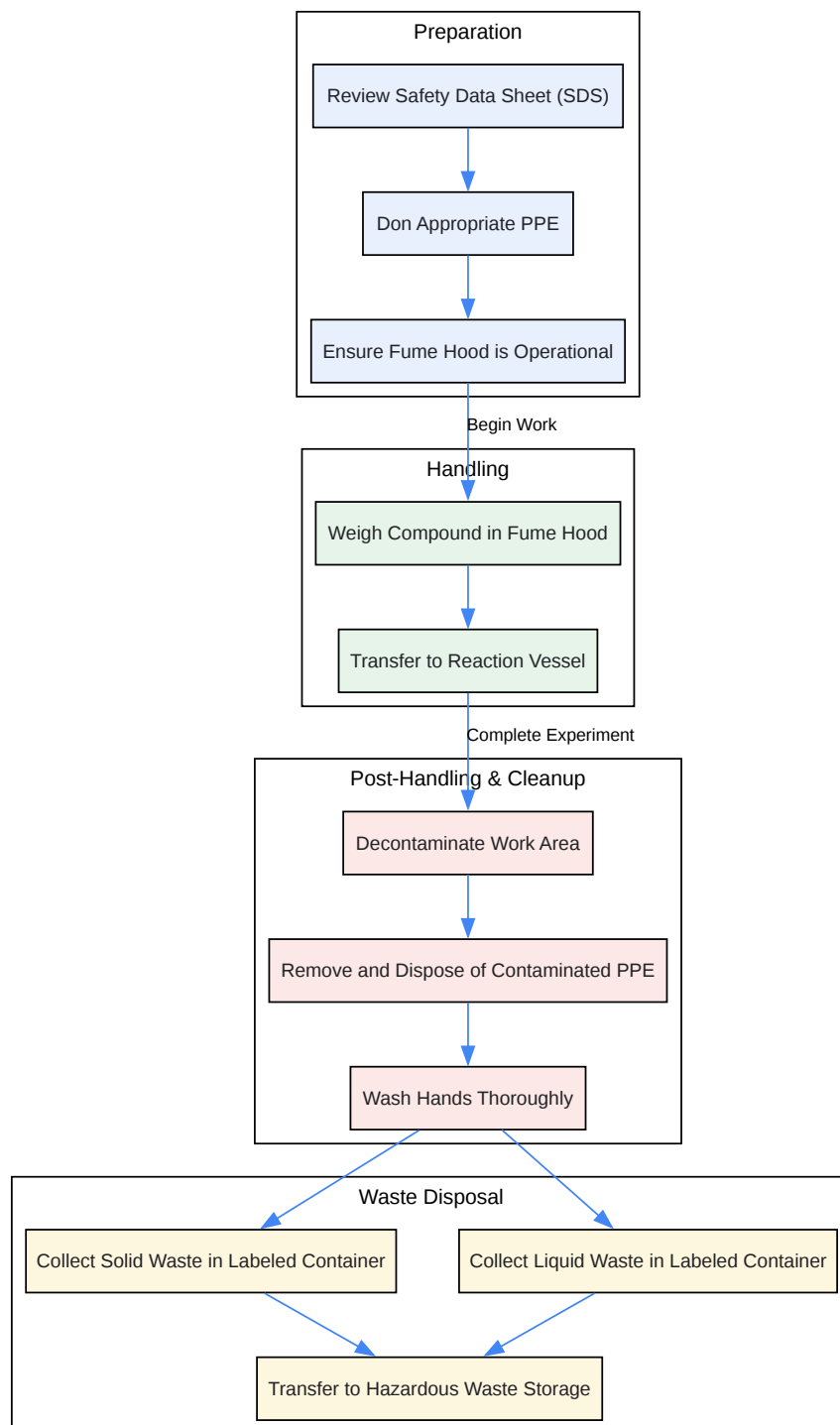
The following personal protective equipment is mandatory when handling **2-Fluoro-5-hydroxybenzaldehyde** to prevent skin contact, eye damage, and respiratory irritation.

Equipment	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Check with the glove manufacturer for specific breakthrough times.
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.[3] A face shield may be required for splash hazards.
Skin and Body Protection	Laboratory coat. Ensure it is clean and buttoned.
Respiratory Protection	Use a NIOSH-approved N95 dust mask or higher-level respirator if working with powders or in a poorly ventilated area.[2]

Operational Plan: Step-by-Step Handling Procedure

Adherence to this workflow is critical for the safe handling of **2-Fluoro-5-hydroxybenzaldehyde**.

Workflow for Safe Handling of 2-Fluoro-5-hydroxybenzaldehyde



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Safe Handling and Disposal Workflow

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **2-Fluoro-5-hydroxybenzaldehyde**.
 - Put on all required Personal Protective Equipment (PPE) as specified in the table above.
 - Ensure a chemical fume hood is available and functioning correctly. All handling of this compound should be performed within the fume hood.[3]
- Handling:
 - Use in a well-ventilated area.[3]
 - Avoid all personal contact, including inhalation of dust.[3]
 - Weigh and transfer the chemical within the fume hood to minimize exposure.
 - Keep the container tightly closed when not in use.[4][5]
- First Aid Measures:
 - If on skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[4]
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[4]
 - If inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[4]
 - If swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.[6]

Disposal Plan

Proper disposal of **2-Fluoro-5-hydroxybenzaldehyde** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- Solid Waste: Collect any solid residue, contaminated gloves, and weighing papers in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **2-Fluoro-5-hydroxybenzaldehyde** should be collected in a separate, labeled hazardous waste container for liquids.

Disposal Procedure:

- Dispose of all waste materials in accordance with local, state, and federal regulations.
- Do not dispose of this chemical down the drain or in the regular trash.
- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.[4][5] Contaminated packaging should be treated as hazardous waste.

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